

Comprehensive Physicochemical Profile: 6-Chloro-4-(chloromethyl)pyridin-2-ol

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Compound of Interest

Compound Name: 6-Chloro-4-(chloromethyl)pyridin-2-OL

Cat. No.: B14863894

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Executive Summary

6-Chloro-4-(chloromethyl)pyridin-2-ol is a trifunctional pyridine scaffold critical in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and antiviral agents. Its chemical behavior is defined by three distinct reactivity centers: an electrophilic chloromethyl group at C4, a nucleophilic/acidic amide-iminol motif at C2/N1, and a deactivating chloro-substituent at C6.

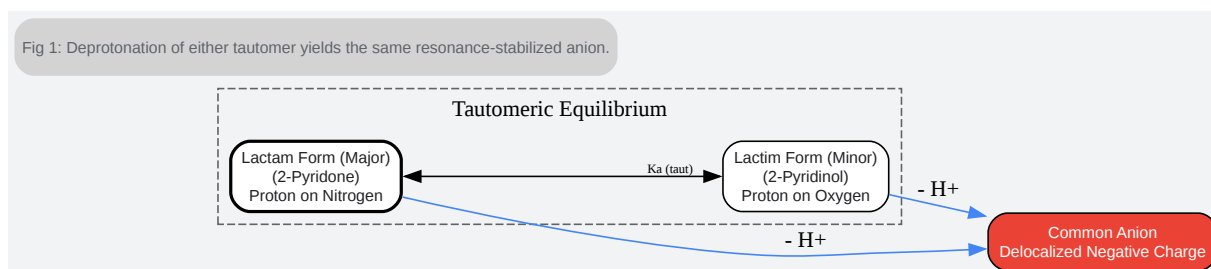
Understanding the acidity (pKa) of this molecule is paramount for optimizing alkylation reactions and controlling solubility during purification. This guide provides a scientifically grounded estimation of its pKa, analyzes its tautomeric behavior, and outlines a robust protocol for experimental determination.

Structural Identity & Tautomerism

Before analyzing acidity, one must define the protonation state. Like most 2-substituted hydroxypyridines, this molecule exists in a tautomeric equilibrium between the lactam (2-pyridone) and lactim (2-pyridinol) forms.

- **Dominant Species:** In solution (polar solvents) and the solid state, the lactam (2-pyridone) form predominates due to the strong amide resonance stabilization and dimerization potential.
- **Reactive Species:** While the lactam is the major tautomer, the lactim form is often the reactive species in O-alkylation reactions.
- **Anion Identity:** Regardless of the starting tautomer, deprotonation yields a single, resonance-stabilized anion.

Tautomeric Equilibrium Diagram



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pKa Analysis and Theoretical Prediction

Direct experimental pKa data for this specific chloromethyl analog is rarely published in open literature due to its nature as a transient intermediate. However, using Hammett Substituent Constants and comparative data from the parent scaffold (6-chloro-2-pyridone), we can derive a highly accurate prediction.

The Baseline: 6-Chloro-2-pyridone

The introduction of a chlorine atom at the C6 position of 2-pyridone drastically increases acidity (lowers pKa) compared to the unsubstituted parent.

- pKa of 2-pyridone: ~11.65

- pKa of 6-chloro-2-pyridone:8.27 (Experimental)
 - Mechanism:[1][2] The C6-Chloro group acts via a strong inductive effect (-I) ortho to the nitrogen, stabilizing the negative charge on the resulting anion.

The Effect of C4-Chloromethyl (-CH₂Cl)

The addition of a chloromethyl group at C4 further modulates acidity.

- Electronic Nature: The -CH₂Cl group is electron-withdrawing (inductive effect), though weaker than a direct halogen substituent.
- Hammett Constant (ρ): The para-substituent constant (relative to the N-H group) for -CH₂Cl is approximately +0.12.
- Prediction Calculation: Using the sensitivity factor (σ) for hydroxypyridines (approx. 2.2):

Final pKa Estimate

Compound	pKa (Acidic)	Status
2-Pyridone	11.65	Reference
6-Chloro-2-pyridone	8.27	Experimental Anchor
6-Chloro-4-(chloromethyl)pyridin-2-ol	8.0 ± 0.3	Predicted

Implication: This molecule is a weak acid, significantly more acidic than phenols (pKa ~10) but less acidic than carboxylic acids (pKa ~4-5). At physiological pH (7.4), approximately 20-25% of the molecule will exist in the ionized (anionic) form.

Experimental Determination Protocol

Due to the likely poor water solubility of the neutral form and the reactivity of the chloromethyl group (susceptible to hydrolysis at high pH or temperature), a standard aqueous titration is

risky. The following potentiometric titration in mixed solvent is recommended.

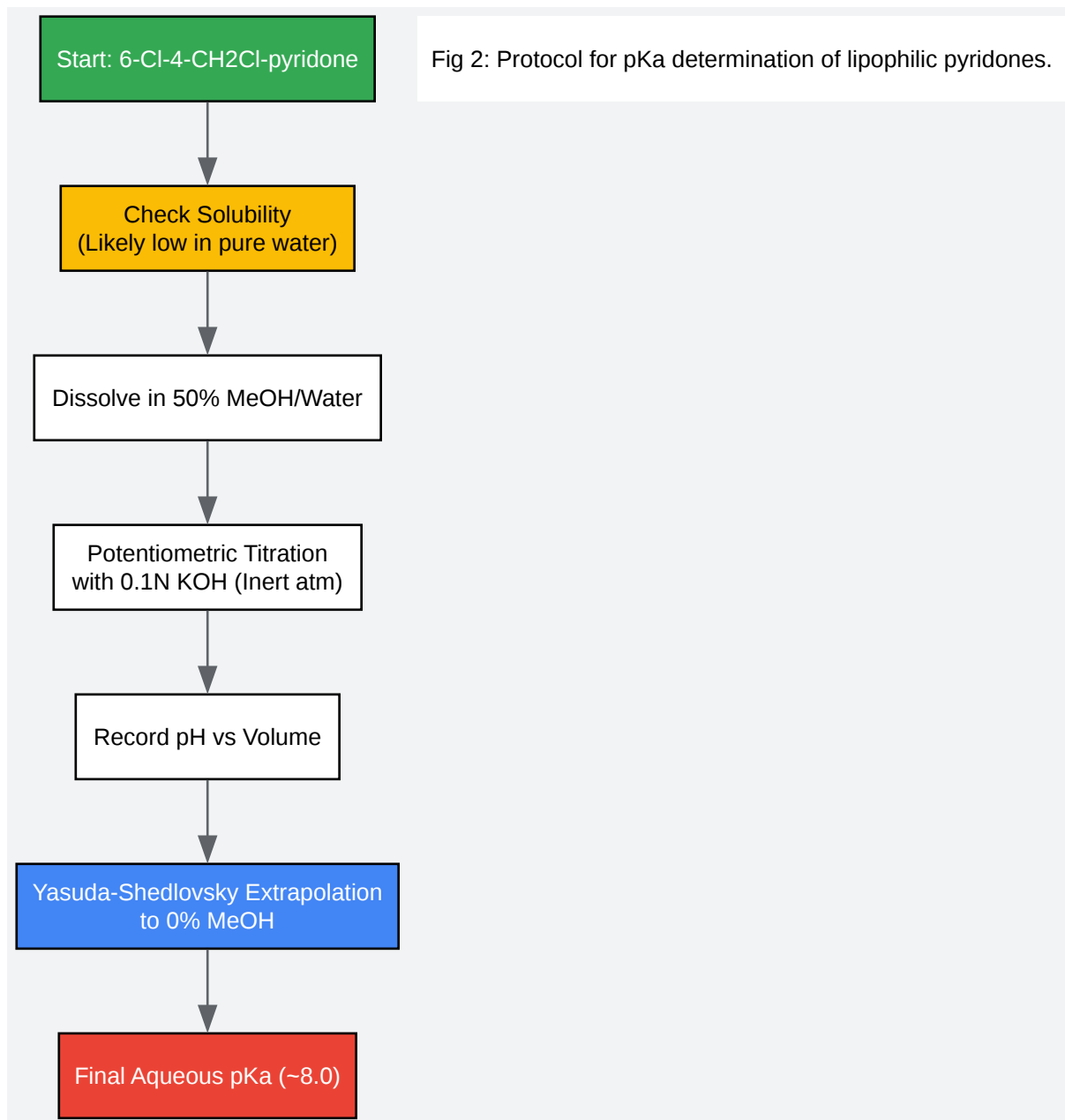
Reagents & Equipment[3]

- Solvent: Methanol/Water (50:50 v/v) or Dioxane/Water (60:40 v/v).
- Titrant: 0.1 N Potassium Hydroxide (KOH), CO₂-free.
- Apparatus: Automated Potentiometric Titrator (e.g., Mettler Toledo or Metrohm) with a glass pH electrode.

Step-by-Step Methodology

- Preparation: Dissolve approx. 0.05 mmol of the substance in 20 mL of the chosen mixed solvent. Ensure complete dissolution; sonicate if necessary.
- Blank Titration: Perform a titration on the solvent blank to determine the system constant ().
- Sample Titration: Titrate the sample with 0.1 N KOH at 25°C under inert gas (Nitrogen/Argon) to prevent CO₂ absorption.
- Data Processing: Determine the half-neutralization potential.
- Yasuda-Shedlovsky Extrapolation:
 - Perform titrations at three different solvent ratios (e.g., 30%, 40%, 50% MeOH).
 - Plot experimental vs. dielectric constant ().
 - Extrapolate to 0% organic solvent () to obtain the aqueous .

Experimental Workflow Diagram



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Reactivity & Storage Implications

The pKa of ~8.0 has immediate consequences for handling:

- **Solubility:** The neutral compound is lipophilic. To solubilize in aqueous media for biological assays, adjust pH to > 9.0 to generate the anion.

- **Stability Warning:** The chloromethyl group is an alkyl halide. In basic aqueous solution (pH > 10), it is liable to hydrolyze to the hydroxymethyl group (-CH₂OH). Avoid prolonged exposure to strong bases.
- **Nucleophilic Substitution:** The anion formed at pH 8.5 is a bidentate nucleophile (N vs O attack).
 - N-alkylation: Favored in polar aprotic solvents (DMF) with soft electrophiles.
 - O-alkylation: Favored with hard electrophiles (e.g., alkyl sulfates) or silver salts (Ag₂CO₃).

References

- **Acidity of 6-Chloro-2-hydroxypyridine**
 - Source: MDPI, "Antiproliferative Potential of Cobalt(II)
 - Data: Experimental pK_a of 6-chloro-2-hydroxypyridine cited as 8.27.
 - URL: [\[Link\]](#)
- **Hammett Substituent Constants**
 - Source: Wired Chemist, "Hammett Sigma Constants".
 - D
 - URL: [\[Link\]](#)
- **Tautomeric Equilibria of 2-Pyridones**
 - Source: ResearchGate, "2-Pyridone and Deriv
 - Data: Confirmation of 6-chloro substituent stabilizing the lactim form relative to unsubstituted pyridone, but lactam remaining dominant in solution.
 - URL: [\[Link\]](#)
- **General Experimental Protocol (Potentiometry)**
 - Source: IUPAC Guidelines for Determin
 - Context: Standard methodology for mixed-solvent pK_a determin

- URL:[[Link](#)]

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Sources

- 1. Hammett Sigma Constants* [wiredchemist.com]
- 2. Hammett substituent constants [stenutz.eu]
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